

calibration of Deltasol temperature sensors for research accuracy

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Compound of Interest

Compound Name: Deltasol

Cat. No.: B1594966

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Deltasol Temperature Sensor Calibration Technical Support Center

Welcome to the technical support center for the calibration of **Deltasol** temperature sensors. This resource is designed for researchers, scientists, and drug development professionals who require high-accuracy temperature measurements for their experiments. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address specific issues you may encounter.

Frequently Asked Questions (FAQs)

Q1: What type of temperature sensors are used with Resol **Deltasol** controllers?

Resol **Deltasol** controllers, including the **DeltaSol** B, BS, and BS Plus models, primarily use high-precision platinum PT1000 temperature sensors.^{[1][2][3][4][5][6]} These are a type of Resistance Temperature Detector (RTD) known for their high accuracy and long-term stability.^[7]

Q2: What is the typical accuracy of the stock PT1000 sensors supplied with **Deltasol** controllers?

While the manufacturers of the sensors themselves may provide a specification (often around $\pm 0.5^{\circ}\text{C}$), for research purposes where high accuracy is critical, it is essential to perform an

independent calibration.[8] This process mitigates sensor-to-sensor variability and increases confidence in the precision of your measurements.[8]

Q3: Why is calibrating my **Deltasol** temperature sensors crucial for my research?

Calibration is vital for ensuring the accuracy and reliability of your experimental data.[9] In scientific research, even minor temperature deviations can significantly impact results, potentially leading to incorrect conclusions.[9] Calibration compares your sensor's readings to a known, traceable standard and allows you to create a correction curve for more precise measurements.[7][9]

Q4: How often should I calibrate my **Deltasol** temperature sensors?

The recommended calibration frequency depends on the experimental conditions, the required level of accuracy, and any applicable regulatory standards.[7][9] For critical applications, it is advisable to calibrate sensors before a new series of experiments or on a regular schedule (e.g., annually).[10]

Q5: What equipment do I need for a high-accuracy calibration of my **Deltasol** sensors?

For a research-grade calibration, you will need a stable temperature source and a certified reference thermometer.[9][11][12] Common equipment includes:

- A dry-block calibrator or a stirred liquid bath (e.g., water or oil) to provide a stable and uniform temperature.[7][9][13][14]
- A high-accuracy, certified reference thermometer (e.g., a NIST-certified thermocouple or a more accurate RTD) that is traceable to international standards like ITS-90.[7][8]

Troubleshooting Guides

Issue 1: The **Deltasol** controller displays "888.8" or a flashing sensor symbol.

- Cause: This error code typically indicates a sensor fault, such as a broken cable or a short circuit.[11]
- Troubleshooting Steps:

- Inspect the wiring: Check the entire length of the sensor cable for any visible damage, kinks, or breaks.
- Verify connections: Ensure the sensor wires are securely connected to the correct terminals on the **Deltasol** controller. The manuals indicate that PT1000 sensors are connected to specific terminals (e.g., S1, S2, S3, S4) and are not polarity-dependent.[\[5\]](#)
[\[15\]](#)
- Check for short circuits: Examine the cable and connections for any unintended contact between the wires or with other conductive surfaces.
- Test with a known-good sensor: If possible, connect a different, functional PT1000 sensor to the same terminal to determine if the issue is with the sensor or the controller.

Issue 2: My calibrated sensor readings are inconsistent or drifting.

- Cause: Sensor drift can be caused by aging, exposure to extreme temperatures, or mechanical stress.[\[7\]](#)[\[14\]](#) Contamination of the sensor element can also lead to inaccurate readings.[\[12\]](#)
- Troubleshooting Steps:
 - Re-calibrate: Perform a multi-point calibration to check the sensor's current response curve.
 - Inspect for contamination: If the sensor has been used in solutions or harsh environments, clean it carefully according to the manufacturer's guidelines.[\[12\]](#)
 - Check for environmental factors: Ensure that strong electromagnetic fields are not interfering with the controller or sensor wiring, as this can impair function.[\[16\]](#)
 - Review the calibration range: Only use the sensor within the temperature range for which it has been calibrated. Operating at the extremes of a sensor's range can lead to permanent drift.[\[12\]](#)

Quantitative Data Summary

The following tables summarize key specifications for standard **Deltasol** controllers and sensors.

Table 1: **Deltasol** Controller Specifications

Specification	Details
Housing Material	Plastic, PC-ABS and PMMA[2][4][17]
Protection Type	IP 20 / DIN 40050[2][4][17]
Ambient Temperature	0 to 40°C (32 to 104°F)[2][4][17]
Inputs	Up to 4 PT1000 temperature sensors[4][6][16]
Power Supply	100 - 240 V~ (50 - 60 Hz)[16]

Table 2: **Deltasol** PT1000 Sensor Display Range

Parameter	Display Range
Collector Temperature (COL)	-40 to +250°C[2][15]
Store Temperature (TST)	-40 to +250°C[2][15]
Sensor 3 & 4 (S3, S4)	-40 to +250°C[2][4][15]

Experimental Protocols

Protocol 1: Multi-Point Calibration of a **Deltasol** PT1000 Sensor

This protocol describes a three-point calibration using a dry-block calibrator and a certified reference thermometer.

Methodology:

- Preparation:
 - Disconnect the PT1000 sensor from the **Deltasol** controller.

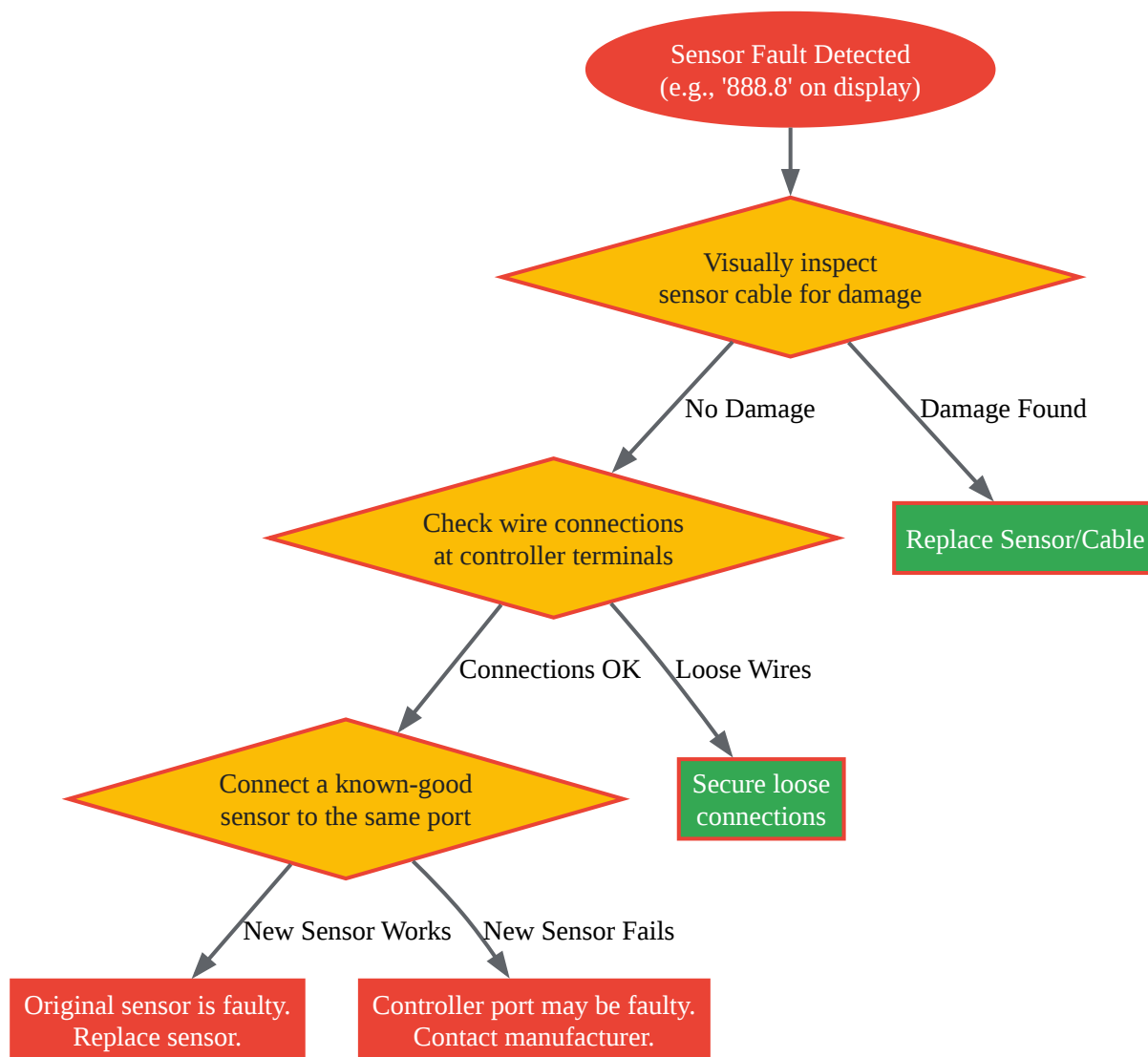
- Connect the PT1000 sensor to a high-precision multimeter capable of measuring resistance to at least two decimal places.
- Insert the PT1000 sensor and the certified reference thermometer into the dry-block calibrator. Ensure they are close together and at the same depth to minimize temperature gradients.
- Calibration Points:
 - Set the dry-block calibrator to the first calibration temperature (e.g., 5°C).
 - Allow the temperature to stabilize for at least 30 minutes.[\[10\]](#)
 - Record the precise temperature from the reference thermometer and the corresponding resistance from the PT1000 sensor.
 - Repeat this process for two additional temperatures that span your experimental range (e.g., 37°C and 70°C).[\[7\]](#)[\[10\]](#)
- Data Analysis:
 - You will now have three pairs of data points (reference temperature vs. measured resistance).
 - Use this data to generate a calibration curve (e.g., using the Callendar-Van Dusen equation for RTDs or a simple linear regression if the range is narrow).
 - This curve will allow you to convert the resistance readings from your PT1000 sensor into highly accurate temperature values.

Visualizations



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Caption: Workflow for high-accuracy PT1000 sensor calibration.



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